

A Researcher's Guide to Tantalum(IV) Carbide: Supplier Specification Analysis

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Compound of Interest

Compound Name: Tantalum(IV) carbide

Cat. No.: B15351104

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For researchers, scientists, and professionals in drug development, the selection of high-quality starting materials is a critical determinant of experimental success. **Tantalum(IV) carbide** (TaC), a refractory ceramic material, is prized for its exceptional hardness, high melting point, and chemical inertness, making it a valuable component in various research and development applications, including catalysis, advanced coatings, and high-temperature structural materials. [1][2] However, the performance of TaC can be significantly influenced by its physical and chemical properties, which vary between suppliers. This guide provides a framework for analyzing supplier specifications of **Tantalum(IV) carbide**, supported by experimental protocols for in-house validation.

Comparative Analysis of Supplier Specifications

Choosing the right **Tantalum(IV) carbide** powder requires careful consideration of several key parameters. While supplier specifications provide a starting point, it is crucial for researchers to understand the implications of these properties on their specific application and to have the means to verify them. Below is a table summarizing typical specifications offered by various suppliers, which should be used as a baseline for comparison.

| Specification | Supplier A (Typical) | Supplier B (Typical) | Supplier C (Typical) | Key Considerations for Researchers |
|--------------------|-------------------------|---------------------------|-------------------------|---|
| Purity (%) | 99.0 to 99.5[3] | ≥99.5[4] | 99.9%[4] | Higher purity is often critical for applications sensitive to metallic or oxide impurities, such as catalysis and electronics. |
| Particle Size (µm) | ≤5 | 0.5 - 5 (customizable)[4] | 1.0 - 1.5[4] | Particle size distribution affects sintering behavior, surface area, and reactivity. Finer particles may offer higher reactivity but can be more challenging to handle. |
| Morphology | Powder | Brown to black powder[4] | Powder[5] | The shape and agglomeration of particles can influence powder flowability, packing density, and the microstructure of the final product. |
| CAS Number | 12070-06-3 | 12070-06-3[4] | 12070-06-3[5] | Ensures correct material |

identification.

Experimental Protocols for Material Validation

To ensure the suitability of **Tantalum(IV) carbide** for a specific application, independent verification of supplier specifications is paramount. The following are detailed methodologies for key characterization experiments.

Phase Purity and Crystal Structure Analysis using X-ray Diffraction (XRD)

Objective: To verify the crystalline phase of the **Tantalum(IV) carbide** and identify any crystalline impurities.

Methodology:

- A small amount of the TaC powder is gently pressed into a sample holder to create a flat, smooth surface.
- The sample is mounted in an X-ray diffractometer.
- The sample is irradiated with monochromatic X-rays (typically Cu K α radiation) over a 2θ range of 20° to 80°.
- The resulting diffraction pattern is recorded.
- The peak positions and intensities are compared to a standard reference pattern for **Tantalum(IV) carbide** (e.g., from the ICDD database) to confirm the phase and identify any impurity peaks.

Particle Size and Morphology Characterization using Scanning Electron Microscopy (SEM)

Objective: To visually inspect the particle size, shape, and degree of agglomeration of the TaC powder.

Methodology:

- A small amount of the TaC powder is dispersed onto a carbon adhesive tab mounted on an SEM stub.
- Any loose powder is removed with a gentle stream of compressed air.
- The sample is sputter-coated with a thin layer of a conductive material (e.g., gold or carbon) to prevent charging under the electron beam.
- The stub is loaded into the SEM chamber.
- The sample is imaged at various magnifications to observe the overall morphology and individual particle characteristics.
- Image analysis software can be used to measure the size distribution of the particles from the captured micrographs.

Elemental Composition Analysis using Energy-Dispersive X-ray Spectroscopy (EDS)

Objective: To determine the elemental composition of the TaC powder and quantify the level of any impurities.

Methodology:

- EDS analysis is typically performed in conjunction with SEM.
- During SEM imaging, the electron beam is focused on a representative area of the sample.
- The interaction of the electron beam with the sample generates characteristic X-rays.
- An EDS detector collects these X-rays and generates a spectrum showing the elemental composition of the analyzed area.
- Quantitative analysis can be performed to determine the atomic or weight percentage of each element present.

Hardness Measurement using Nanoindentation

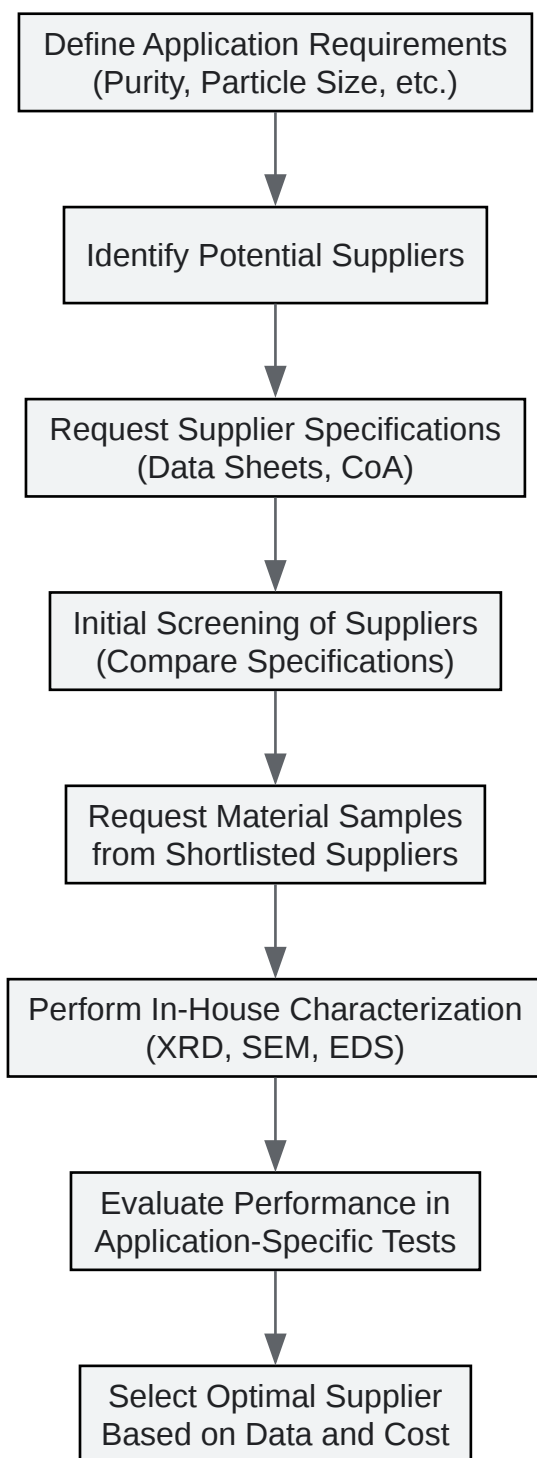
Objective: To determine the hardness of the consolidated **Tantalum(IV) carbide** material. This is particularly relevant for applications in wear-resistant coatings and cutting tools.[6]

Methodology:

- A dense, polished sample of the TaC material is prepared by sintering the powder.
- The sample is mounted in a nanoindenter.
- A sharp indenter tip (e.g., a Berkovich diamond tip) is pressed into the surface of the material with a controlled load.[6]
- The load and displacement of the indenter are continuously monitored during indentation and withdrawal.
- The hardness is calculated from the load-displacement data.[6]

Logical Workflow for Supplier Selection

The process of selecting a suitable **Tantalum(IV) carbide** supplier can be streamlined by following a logical workflow. The diagram below illustrates the key steps involved in this process.



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Caption: Workflow for **Tantalum(IV) Carbide** Supplier Selection.

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- To cite this document: BenchChem. [A Researcher's Guide to Tantalum(IV) Carbide: Supplier Specification Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15351104#analysis-of-tantalum-iv-carbide-supplier-specifications>]

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